An In-depth Technical Guide to 3-Aminopicolinamide: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	*3-Aminopyridine-2-carboxamide*
CAS No.:	*50608-99-6*
Cat. No.:	*B1253797*

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Abstract

This technical guide provides a comprehensive overview of 3-aminopicolinamide, a heterocyclic compound of significant interest to the pharmaceutical and life sciences industries. The document elucidates the molecule's core chemical identity, including its IUPAC nomenclature and detailed structural features. Key physicochemical properties are systematically tabulated and discussed in the context of their implications for drug development and chemical synthesis. Furthermore, this guide explores the role of 3-aminopicolinamide as a versatile chemical intermediate, particularly in the synthesis of bioactive molecules targeting neurological disorders. The content herein is intended for researchers, chemists, and drug development professionals, offering field-proven insights grounded in authoritative data.

Chemical Identity and Molecular Structure

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3-Aminopicolinamide is a substituted pyridine derivative, characterized by an amino group (-NH_2) at the 3-position and a carboxamide group (-$CONH_2$) at the 2-position of the pyridine ring. This unique arrangement of functional groups dictates its chemical reactivity and biological activity.

- IUPAC Name: The systematic name for this compound, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is **3-aminopyridine-2-carboxamide**[1].
- Synonyms: It is also commonly known by several other names, including 3-amino-2-pyridinecarboxamide, 3-aminopicolinic amide, and simply 3-aminopicolinamide[1][2][3].
- CAS Registry Number: 50608-99-6[1][2].
- Molecular Formula: $C_6H_7N_3O$[1][2].
- Molecular Weight: 137.14 g/mol [1][2].

The presence of the pyridine nitrogen, the primary amine, and the amide group makes the molecule capable of acting as both a hydrogen bond donor and acceptor, a critical feature for molecular recognition in biological systems.

Molecular Structure Diagram

The 2D structure of 3-aminopicolinamide is presented below, illustrating the spatial arrangement of its constituent atoms and functional groups.

Caption: 2D Chemical Structure of **3-aminopyridine-2-carboxamide**.

Physicochemical Properties

The physicochemical properties of a compound are paramount in drug discovery, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. The key properties of 3-aminopicolinamide are summarized below.

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Property	Value	Reference
Molecular Weight	137.14 g/mol	[1][2]
XLogP3	0.3	[1][2]
Hydrogen Bond Donor Count	2	[1][2]
Hydrogen Bond Acceptor Count	3	[1][2]
Rotatable Bond Count	1	[1][2]
Topological Polar Surface Area	82 Å^2	[1][2]
Boiling Point	369.2°C at 760 mmHg	[2]
Density	1.3±0.1 g/cm^3	[2]
Flash Point	177.1±22.3 °C	[2]

The low XLogP3 value of 0.3 suggests that 3-aminopicolinamide is a relatively polar molecule, consistent with its multiple hydrogen bond donors and acceptors. This polarity, along with a topological polar surface area (TPSA) of 82 Å^2, indicates that passive diffusion across biological membranes might be moderate. These parameters are crucial for computational modeling in the early phases of drug design to predict oral bioavailability and CNS penetration.

Synthesis and Manufacturing

3-Aminopicolinamide serves as a key building block in organic synthesis.[4] While multiple synthetic routes can be envisioned, a common conceptual pathway involves the functionalization of a pre-existing pyridine core. A representative workflow starts from 3-aminopicolinic acid, the corresponding carboxylic acid analog.

The conversion of the carboxylic acid to a primary amide is a fundamental transformation in organic chemistry. This is typically achieved by first activating the carboxylic acid, for example, by converting it to an acyl chloride or using peptide coupling reagents, followed by reaction with ammonia or an ammonia equivalent.

Conceptual Synthesis Workflow

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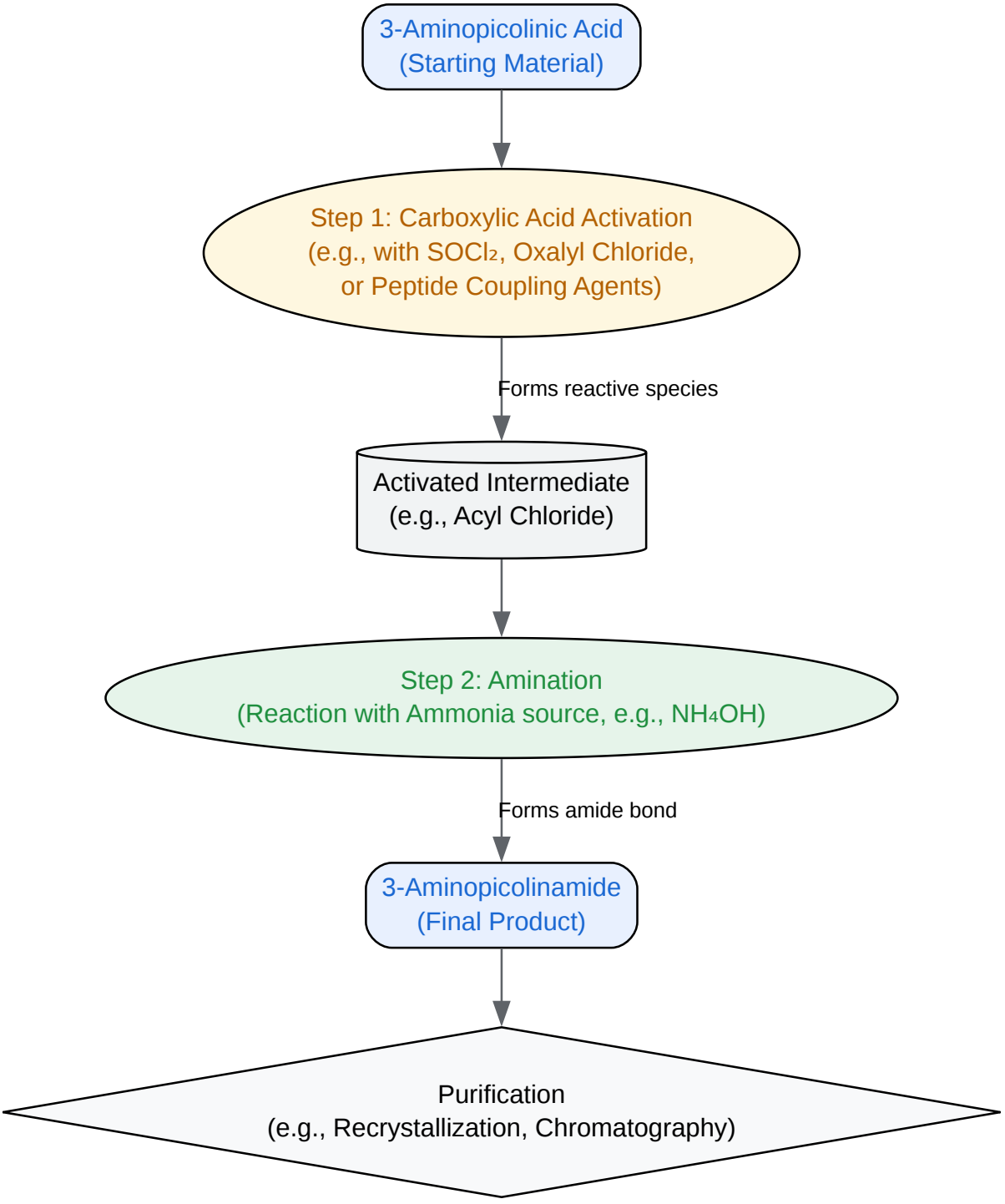

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Caption: Conceptual workflow for the synthesis of 3-aminopicolinamide.

Representative Experimental Protocol

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This protocol is a generalized procedure based on standard amidation reactions. Note: This procedure should be performed by trained personnel in a suitable laboratory environment with appropriate safety precautions.

- Activation: To a stirred solution of 3-aminopicolinic acid (1.0 eq) in an anhydrous aprotic solvent (e.g., dichloromethane or THF) under an inert atmosphere (e.g., nitrogen), add a coupling agent (e.g., HATU, 1.1 eq) and a non-nucleophilic base (e.g., DIPEA, 2.0 eq). Stir the mixture at room temperature for 15-30 minutes to allow for the formation of the activated ester.

- Amination: To the reaction mixture, add a source of ammonia, such as a solution of ammonia in an organic solvent or ammonium hydroxide (excess), dropwise at 0 °C.

- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2-12 hours. The progress of the reaction should be monitored by an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- Work-up and Isolation: Upon completion, quench the reaction with water. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purification: The crude product can be purified by recrystallization from a suitable solvent system or by column chromatography on silica gel to yield pure 3-aminopicolinamide.

- Characterization: Confirm the identity and purity of the final compound using techniques such as ^{1}H NMR, ^{13}C NMR, and High-Resolution Mass Spectrometry (HRMS).

Applications in Drug Discovery and Development

The true value of 3-aminopicolinamide for drug development professionals lies in its utility as a versatile chemical intermediate.[5] Its structure is a privileged scaffold, meaning it is a framework that can bind to multiple biological targets with high affinity.

- Neurological Disorders: The 3-aminopyridine scaffold is a known feature in compounds investigated for neurological conditions. Researchers have explored its derivatives for

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potential therapeutic benefits in conditions like multiple sclerosis and other neurodegenerative diseases, possibly through the modulation of neurotransmitter systems.[4]

- Intermediate for Complex Molecules: It serves as a crucial starting point for the synthesis of more complex chemical entities.[4] The amino and amide groups provide reactive handles for further chemical modifications, allowing chemists to build a diverse library of compounds for screening and lead optimization.

- Bioactive Molecule Synthesis: Its structural features are valuable in the synthesis of a variety of bioactive molecules. The pyridine ring is a common feature in many approved drugs, and the specific substitution pattern of 3-aminopicolinamide offers a unique entry point for novel drug candidates.[4]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, 3-aminopicolinamide is associated with the following hazards:

- H315: Causes skin irritation[1].

- H319: Causes serious eye irritation[1].

- H335: May cause respiratory irritation[1].

- H302: Harmful if swallowed[1][2].

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

3-Aminopicolinamide is a chemically significant molecule with a well-defined structure and a valuable set of physicochemical properties. Its primary importance in the scientific community stems from its role as a key intermediate in the synthesis of high-value, complex molecules for the pharmaceutical industry. The insights provided in this guide underscore its utility and

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potential in the ongoing search for novel therapeutics, particularly in the realm of neurological disorders. A thorough understanding of its chemistry and handling is essential for any researcher or organization involved in advanced drug discovery and development.

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